

Personal protective equipment for handling COR170

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	COR170	
Cat. No.:	B15618300	Get Quote

No Specific Information Available for "COR170"

Extensive searches for safety and handling procedures related to a substance designated "COR170" did not yield any specific results. The information retrieved pertains to broader safety regulations and research initiatives that are not directly applicable to a chemical or substance with this identifier.

The search results included references to:

- DOSH Directive 1.70: This directive outlines enforcement policies for workplace implementation of facial coverings and respiratory protection, primarily in the context of infectious diseases like COVID-19.[1]
- NC170: This identifier is associated with a research initiative aimed at developing and improving Personal Protective Equipment (PPE) for a variety of occupational hazards faced by firefighters, first responders, military personnel, and agricultural workers.[2][3][4]
- General Personal Protective Equipment (PPE) Guidelines: Information was found on the
 general principles of PPE use, which is determined by risk assessments across various
 industries, including construction.[5] These guidelines cover standard equipment such as
 hard hats, safety-toed shoes, safety glasses, and gloves, as well as specialized equipment
 for specific hazards.[5]



 Process Safety Management: General safety procedures for handling hazardous materials in industrial settings, such as those outlined by OSHA, were also present in the search results.
 [6][7]

Conclusion:

There is no specific information available in the provided search results to generate a detailed guide on the personal protective equipment, handling, or disposal of a substance named "COR170." The information found relates to general safety standards and research projects not specific to this designation. Therefore, the creation of quantitative data tables, detailed experimental protocols, and procedural diagrams for "COR170" is not possible based on the available information.

It is recommended that researchers, scientists, and drug development professionals seek direct guidance from the manufacturer or supplier of any substance they are working with to obtain a specific Safety Data Sheet (SDS) and other relevant safety information.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. secure.lni.wa.gov [secure.lni.wa.gov]
- 2. NC170: Personal Protective Technologies for Current and emerging Occupational and Environmental Hazards SOUTHERN UNIV [portal.nifa.usda.gov]
- 3. National Information Management and Support System NIMSS [nimss.org]
- 4. NC170: Personal Protective Technologies for Current and Emerging Occupational and Environmental Hazards - UNIV OF HAWAII [portal.nifa.usda.gov]
- 5. iogp.org [iogp.org]
- 6. westlake.com [westlake.com]
- 7. osha.gov [osha.gov]







 To cite this document: BenchChem. [Personal protective equipment for handling COR170]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15618300#personal-protective-equipment-for-handling-cor170]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com